

Essential Safety and Operational Guide for 4-(Benzyloxy)cyclohexanone

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Compound of Interest

Compound Name: 4-(Benzyloxy)cyclohexanone

Cat. No.: B028227

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-(Benzyloxy)cyclohexanone** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Hazard Identification and Personal Protective Equipment (PPE)

4-(Benzyloxy)cyclohexanone is classified with the following hazards:

- Causes skin irritation.[\[1\]](#)
- Causes serious eye irritation.[\[1\]](#)
- May cause respiratory irritation.[\[1\]](#)
- Harmful if swallowed.[\[1\]](#)

To mitigate these risks, the following personal protective equipment is mandatory:

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times to protect against splashes. A face shield may be required for larger quantities or when there is a significant splash risk. [2]
Hand Protection	Chemical-resistant Gloves	Nitrile or other suitable chemically resistant gloves should be worn. Gloves must be inspected before use and disposed of properly after handling. [2]
Body Protection	Laboratory Coat or Chemical-resistant Apron	A lab coat should be worn to protect street clothing. For larger scale operations, a chemical-resistant apron or coveralls may be necessary. [2]
Respiratory Protection	Fume Hood or Respirator	All handling of 4-(Benzyloxy)cyclohexanone should be conducted in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation of vapors. [3] If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator with an appropriate organic vapor cartridge should be used. [4]

Quantitative Data Summary

The following table summarizes key quantitative data for **4-(Benzyloxy)cyclohexanone**:

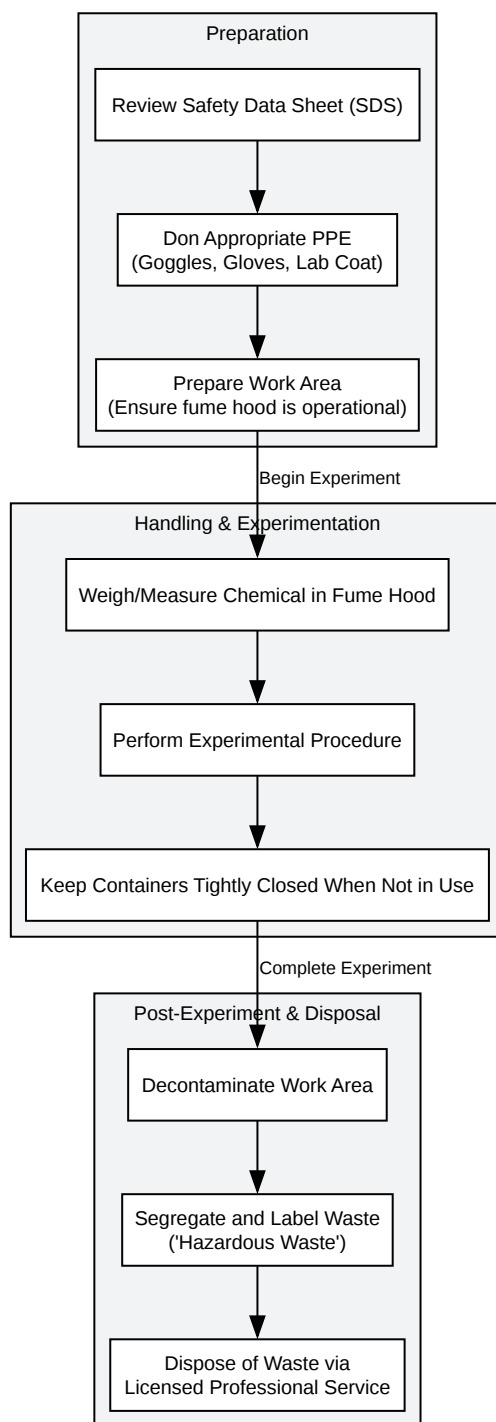
Property	Value
CAS Number	2987-06-6[5]
Molecular Formula	C ₁₃ H ₁₆ O ₂ [5]
Molecular Weight	204.27 g/mol [6]
Physical Form	Liquid or Solid[6]
Boiling Point	118-120 °C at 0.14 Torr
Signal Word	Warning[6]
GHS Pictogram	GHS07 (Exclamation Mark)

Operational and Disposal Plans

A systematic approach to handling, from preparation to disposal, is critical for safety.

Experimental Workflow

Safe Handling Workflow for 4-(Benzyloxy)cyclohexanone



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Safe handling workflow diagram.

Detailed Methodologies

Handling and Storage:

- Always handle **4-(Benzyloxy)cyclohexanone** in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)
- Avoid direct contact with the substance.[\[3\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)
- Store in a cool, well-ventilated area away from incompatible materials.[\[3\]](#)
- Take precautionary measures against static discharge.

First Aid Measures:

- After eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[7\]](#)
- After skin contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[\[7\]](#)
- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[\[7\]](#)
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)

Spill Response:

- Evacuate non-essential personnel from the spill area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, contain the spill using an inert absorbent material such as sand, earth, or vermiculite.[\[8\]](#)
- Do not use combustible materials like paper towels to absorb the spill.[\[8\]](#)

- Carefully collect the absorbed material into a labeled, sealable container for hazardous waste disposal.[8]
- Clean the spill area with soap and water, collecting the cleaning materials for disposal as hazardous waste.

Disposal Plan:

- All waste materials contaminated with **4-(Benzyloxy)cyclohexanone**, including empty containers, absorbent materials from spills, and contaminated PPE, must be treated as hazardous waste.
- Collect waste in compatible, tightly sealed, and properly labeled containers. The label should clearly state "Hazardous Waste" and identify the contents.
- Dispose of the hazardous waste through a licensed professional waste disposal service in accordance with all local, state, and federal regulations.[3] Do not dispose of it down the drain or in regular trash.

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